

6-Bromohex-1-yne: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 6-Bromohex-1-yne

CAS No.: 66977-99-9

Cat. No.: B1269820

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling, storage, and disposal of **6-Bromohex-1-yne** (CAS No. 66977-99-9). The following sections detail the chemical and physical properties, potential hazards, necessary precautions, and a representative experimental protocol to ensure the safe utilization of this compound in a laboratory setting.

Physicochemical Properties

A summary of the key physical and chemical properties of **6-Bromohex-1-yne** is presented in Table 1. This data is crucial for understanding its behavior and for designing safe experimental and storage conditions.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₉ Br	[1][2]
Molecular Weight	161.04 g/mol	[1][2]
Appearance	Liquid	[3]
Boiling Point	53-55 °C at 760 mmHg	[3]
CAS Number	66977-99-9	[1][2][3][4]
IUPAC Name	6-bromohex-1-yne	[1]
Synonyms	6-Bromo-1-hexyne	[1]

Safety and Hazard Information

6-Bromohex-1-yne is a hazardous chemical that requires careful handling. The following table summarizes its hazard classifications and associated precautionary statements according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Flammable liquids (Category 3)	Flame	Warning	H226: Flammable liquid and vapor
Skin irritation (Category 2)	Exclamation Mark	Warning	H315: Causes skin irritation
Serious eye irritation (Category 2)	Exclamation Mark	Warning	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	Exclamation Mark	Warning	H335: May cause respiratory irritation

Precautionary Statements (P-Statements): A comprehensive list of precautionary statements for the safe handling of **6-Bromohex-1-yne** is provided in Table 3.

Category	P-Statement Code	Precautionary Statement
Prevention	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
	P233	Keep container tightly closed.
	P240	Ground and bond container and receiving equipment.
	P241	Use explosion-proof electrical/ventilating/lighting equipment.
	P242	Use only non-sparking tools.
	P243	Take precautionary measures against static discharge.
	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
	P264	Wash skin thoroughly after handling.
	P271	Use only outdoors or in a well-ventilated area.
	P280	Wear protective gloves/protective clothing/eye protection/face protection.
Response	P302 + P352	IF ON SKIN: Wash with plenty of water.
	P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.

P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P312	Call a POISON CENTER/doctor if you feel unwell.	
P332 + P313	If skin irritation occurs: Get medical advice/attention.	
P337 + P313	If eye irritation persists: Get medical advice/attention.	
P362 + P364	Take off contaminated clothing and wash it before reuse.	
P370 + P378	In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P403 + P235	Store in a well-ventilated place. Keep cool.	
P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

Experimental Protocol: Synthesis of a Structurally Related Bromoalkyne

While a specific, detailed experimental protocol for the use of **6-Bromohex-1-yne** is highly application-dependent, the following procedure for the synthesis of the related compound, 6-bromohex-2-yne, from hex-2-yn-1-ol provides a relevant example of handling a bromoalkyne precursor and the associated safety considerations.[5] This protocol is based on established methods for converting primary alcohols to alkyl bromides.[5]

Reaction Scheme:

Caption: Logical workflow for the safe handling of **6-Bromohex-1-yne**.

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References

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